

# Application Notes and Protocols for Anhydrous Titanium Iodide

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## Compound of Interest

Compound Name: *Titanium iodide*

Cat. No.: *B1174153*

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This document provides detailed procedures and safety information for the handling and storage of anhydrous **titanium iodide** ( $\text{TiI}_4$ ). Strict adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the material.

## Material Properties and Hazards

Anhydrous **titanium iodide** is a dark brown to black crystalline solid that is highly reactive, particularly with moisture.<sup>[1]</sup> It is a corrosive material that can cause severe skin burns and eye damage.<sup>[2][3][4][5]</sup> Inhalation of dust may cause respiratory irritation.<sup>[2][3]</sup>

Table 1: Physical and Chemical Properties of Anhydrous **Titanium Iodide**

Property	Value	Reference
Molecular Formula	TiI <sub>4</sub>	[6]
Molecular Weight	555.48 g/mol	[6][7]
Appearance	Dark brown to black crystalline solid	[1][6]
Melting Point	150 °C (302 °F; 423 K)	[6][7]
Boiling Point	377 °C (711 °F; 650 K)	[6][7]
Density	4.3 g/cm <sup>3</sup>	[7]
Solubility	Soluble in dichloromethane, chloroform, carbon disulfide. Reacts with water.	[2][5][7]

Table 2: Hazard Information for Anhydrous **Titanium Iodide**

Hazard	Description	Reference
Health Hazards	Causes severe skin burns and eye damage. May cause respiratory irritation. Ingestion can cause severe swelling and damage to tissues.	[2][3][4][5]
Reactivity Hazards	Reacts violently with water and moisture in the air to liberate hydrogen iodide.	[2][7]
Fire Hazards	Not flammable, but contact with water or open flame can produce irritating fumes of iodine and hydrogen iodide.	[2]
Environmental Hazards	Do not let this chemical enter the environment.	[4]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling anhydrous **titanium iodide**.

Table 3: Required Personal Protective Equipment (PPE)

PPE Category	Specification	Reference
Hand Protection	Neoprene or nitrile rubber gloves.	[2]
Eye Protection	Chemical goggles or a face shield. Contact lenses should not be worn.	[2]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat. For larger quantities, chemical-resistant coveralls are recommended.	[2]
Respiratory Protection	A NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator should be used when handling the powder outside of a glovebox or fume hood.	[2]

## Storage Procedures

Proper storage of anhydrous **titanium iodide** is crucial to prevent degradation and ensure safety.

### General Storage Conditions:

- Store in a tightly closed container.[2][4]
- The storage area must be a dry, cool, and well-ventilated place.[2][4]

- Store away from heat, open flames, and sparks.[2]
- Protect from direct sunlight.[4]
- Store in a corrosives area.[4]
- Store locked up.[2][4]

## Inert Atmosphere Storage:

- For long-term storage and to maintain high purity, anhydrous **titanium iodide** should be stored under an inert atmosphere, such as argon or nitrogen.[1][4] This prevents reaction with air and moisture.[2]

## Handling Procedures

All handling of anhydrous **titanium iodide** should be performed in a controlled environment by trained personnel.

## Environment:

- Glovebox: The preferred method for handling anhydrous **titanium iodide** is within a glovebox with an inert atmosphere (e.g., argon or nitrogen). This minimizes exposure to air and moisture.
- Fume Hood: If a glovebox is not available, handling must be conducted in a well-ventilated fume hood.[2]

## Dispensing and Transferring:

- Avoid creating dust when handling the solid.[2]
- Use non-sparking tools for transferring the powder.
- If transferring between containers, do so under a blanket of inert gas to minimize exposure to the atmosphere.

## Experimental Protocols

## Protocol for Transferring Anhydrous Titanium Iodide in a Glovebox

- Preparation:
  - Ensure the glovebox atmosphere is dry and inert (typically <1 ppm O<sub>2</sub> and H<sub>2</sub>O).
  - Bring all necessary equipment (spatulas, weighing paper, new container) into the glovebox antechamber and evacuate/refill with inert gas for at least three cycles.
- Transfer:
  - Inside the glovebox, carefully open the container of anhydrous **titanium iodide**.
  - Using a clean, dry spatula, dispense the desired amount of the solid onto weighing paper or directly into the new container.
  - Avoid any spills. If a spill occurs, clean it up immediately with a dry cloth or paper towel.
- Sealing:
  - Securely seal the new container and the original container.
  - It is good practice to wrap the container threads with paraffin film as an extra precaution against moisture ingress.
- Removal from Glovebox:
  - Move the sealed containers to the antechamber.
  - Evacuate and refill the antechamber before removing the containers.

## Protocol for Handling Anhydrous Titanium Iodide in a Fume Hood

- Preparation:
  - Ensure the fume hood is functioning correctly and the sash is at the appropriate height.

- Have a supply of inert gas (argon or nitrogen) with a Schlenk line or similar apparatus ready.
- Have all necessary PPE donned.
- Inert Gas Purge:
  - Before opening the container, purge it and the surrounding area with a gentle stream of inert gas to displace the air.
- Transfer:
  - Briefly remove the container lid and quickly dispense the required amount of solid.
  - Maintain a positive pressure of inert gas over the solid during the transfer to minimize contact with air.
- Sealing:
  - Immediately and securely reseal the container.
  - Wrap the lid with paraffin film.

## Emergency Procedures

### Spills:

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing full PPE, sweep or shovel the spilled material into a dry, appropriate container for disposal.<sup>[2]</sup> Avoid generating dust.
- Cleanup: Do not use water for cleanup.

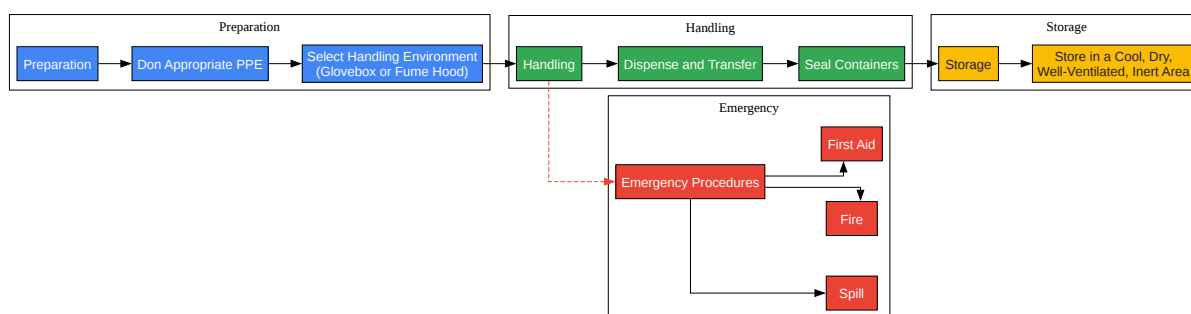
### Fire:

- Use only dry media to extinguish flames, such as carbon dioxide or dry chemical extinguishers.[2]
- Do not use water, as it will react violently with **titanium iodide**. [2]
- Fire may produce irritating fumes of iodine and hydrogen iodide. [2]

## First Aid:

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention. [2][4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a doctor. [2][4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention. [2][4]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Get medical advice/attention. [2][4]

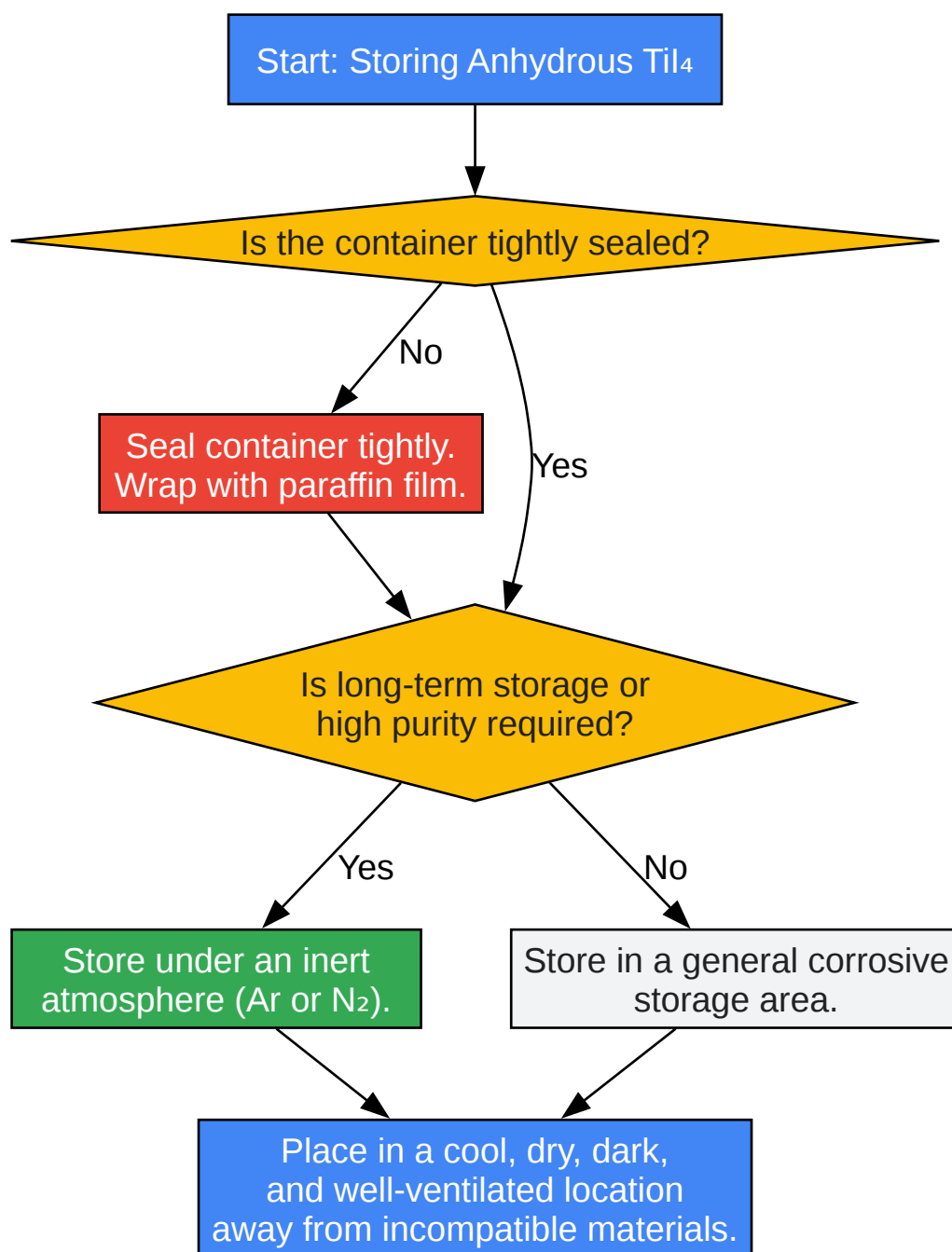
## Diagrams



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Caption: Workflow for Handling Anhydrous **Titanium Iodide**.





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Caption: Decision Tree for Anhydrous **Titanium Iodide** Storage.

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## References

- 1. CAS 7720-83-4: Titanium iodide (TiI<sub>4</sub>), (T-4)- | CymitQuimica [cymitquimica.com]
- 2. gelest.com [gelest.com]
- 3. Titanium iodide (TiI<sub>4</sub>), (T-4)- | I<sub>4</sub>Ti | CID 111328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. Titanium(IV) iodide, anhydrous, 99.9% (metals basis) 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. vimaterial.de [vimaterial.de]
- 7. Titanium tetraiodide - Wikipedia [en.wikipedia.org]
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